

# Technical Whitepaper: 4,4-Dimethyl-cyclohexanone-2,2,6,6-d4

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4,4-Dimethyl-cyclohexanone-2,2,6,6-d4

CAS No.: 418866-12-0

Cat. No.: B1145211

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## Synthesis, Safety, and Application in Metabolic Profiling

### Part 1: Executive Summary

**4,4-Dimethyl-cyclohexanone-2,2,6,6-d4** (CAS: 41866-12-0) is a isotopically labeled analog of 4,4-dimethylcyclohexanone.<sup>[1]</sup> It serves as a critical tool in early-stage drug discovery, primarily utilized for Kinetic Isotope Effect (KIE) studies to identify metabolic "soft spots" and as a stable internal standard in mass spectrometry (LC-MS/GC-MS).

By substituting the four enolizable hydrogen atoms at the

-positions (C2 and C6) with deuterium, this compound exhibits altered vibrational frequency (C-D vs. C-H) without changing the steric or electronic nature of the molecule. This guide synthesizes the physicochemical profile, safety protocols, and synthesis workflows required for high-integrity research applications.

## Part 2: Chemical Profile & Physicochemical Properties[2][3]

The introduction of four deuterium atoms increases the molecular weight by approximately 4.025 Da compared to the non-labeled parent.

Table 1: Comparative Physicochemical Data

| Property         | Parent Compound (Non-Labeled)               | Deuterated Analog (d4)                |
|------------------|---------------------------------------------|---------------------------------------|
| Chemical Name    | 4,4-Dimethylcyclohexanone                   | 4,4-Dimethyl-cyclohexanone-2,2,6,6-d4 |
| CAS Number       | 4255-62-3                                   | 41866-12-0                            |
| Formula          |                                             |                                       |
| Molecular Weight | 126.20 g/mol                                | 130.22 g/mol                          |
| Appearance       | White crystalline solid / Low-melting solid | White crystalline solid               |
| Melting Point    | 41–45 °C                                    | 41–45 °C (approx.)[2][3][4][5]        |
| Isotopic Purity  | N/A                                         | Typically<br>98 atom % D              |
| Solubility       | Methanol, Chloroform, Ethyl Acetate         | Methanol-d4, Chloroform-d, DMSO-d6    |
| Storage          | Room Temp, Dry                              | Hygroscopic – Store under Inert Gas   |

## Part 3: Safety Data & Handling (The "SDS" Core)

While specific regulatory SDS documents for isotopologs are often derived from the parent compound, the deuterated form requires distinct handling to preserve isotopic integrity.

### 3.1 Hazard Identification (GHS Classification)

- Signal Word:WARNING

- Hazard Statements:
  - H228: Flammable solid (due to low melting point and high vapor pressure).
  - H319: Causes serious eye irritation.[\[6\]](#)
  - H335: May cause respiratory irritation.

### 3.2 Precautionary Protocols

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.  
[\[7\]](#) No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[\[6\]](#)  
Remove contact lenses if present and easy to do.[\[6\]](#) Continue rinsing.[\[6\]](#)[\[7\]](#)

### 3.3 Isotope-Specific Handling (Critical)

- Hygroscopicity & Back-Exchange: The deuterium atoms at C2/C6 are enolizable. Exposure to atmospheric moisture ( ) or protic solvents with high pH can lead to rapid H/D back-exchange, degrading isotopic purity.
- Storage: Must be stored in a tightly sealed container, preferably within a desiccator or glovebox under nitrogen/argon atmosphere.
- Solvent Selection: Avoid protic solvents (MeOH, ) unless they are deuterated ( , ).

## Part 4: Synthesis & Mechanistic Validation

The synthesis of **4,4-dimethyl-cyclohexanone-2,2,6,6-d<sub>4</sub>** relies on the thermodynamic acidity of the

-protons. Under basic conditions, the ketone forms an enolate intermediate, which is then quenched by a deuterium source ( ).

## 4.1 Mechanism of Action

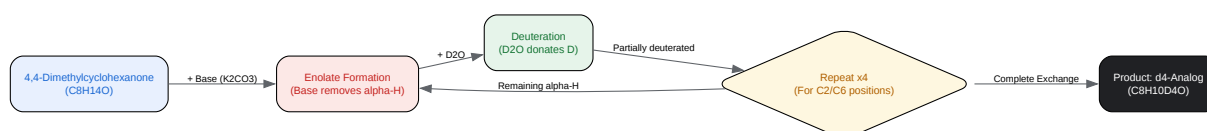
The reaction proceeds via a step-wise exchange. The base removes an

-proton to form an enolate, which is repotonated (deuterated) by

. This cycle repeats until all four

-protons are replaced.

Figure 1: Base-Catalyzed H/D Exchange Mechanism



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Caption: Step-wise thermodynamic H/D exchange at the alpha-carbon positions facilitated by basic conditions.

## Part 5: Experimental Protocols

### 5.1 Synthesis Protocol

Objective: Produce >98% enriched d<sub>4</sub>-analog from commercial 4,4-dimethylcyclohexanone.

- Reagents: 4,4-Dimethylcyclohexanone (1.0 eq),

(99.9% D, excess),

(0.1 eq).

- Setup: Flame-dried round-bottom flask equipped with a reflux condenser and magnetic stir bar.
- Procedure:
  - Dissolve parent ketone in  
  
    . Add  
  
    .
  - Heat to mild reflux (80–90 °C) for 12–24 hours.
  - Extraction: Cool to room temperature. Extract with  
  
or anhydrous ether.
  - Repetition: If NMR shows incomplete exchange (<95%), evaporate solvent and repeat the reflux with fresh  
  
    .
- Purification: Dry organic layer over anhydrous  
  
, filter, and concentrate in vacuo. Sublimation may be used for final purification.

## 5.2 Quality Control (QC) by NMR

- $^1\text{H}$  NMR ( $\text{CDCl}_3$ ):
  - Parent:  
  
    2.30 (t, 4H,  
  
    -H),  
  
    1.60 (t, 4H,

-H),

1.05 (s, 6H, Me).

- d4-Product: The triplet at

2.30 must disappear completely. The

-H signal (

1.60) will collapse from a triplet to a singlet due to loss of coupling with

-protons.

- Mass Spectrometry: Observe shift from  $m/z$  126 ( $M^+$ ) to  $m/z$  130 ( $M^+$ ).

## Part 6: Applications in Drug Development[3]

### 6.1 Metabolic Soft Spot Identification

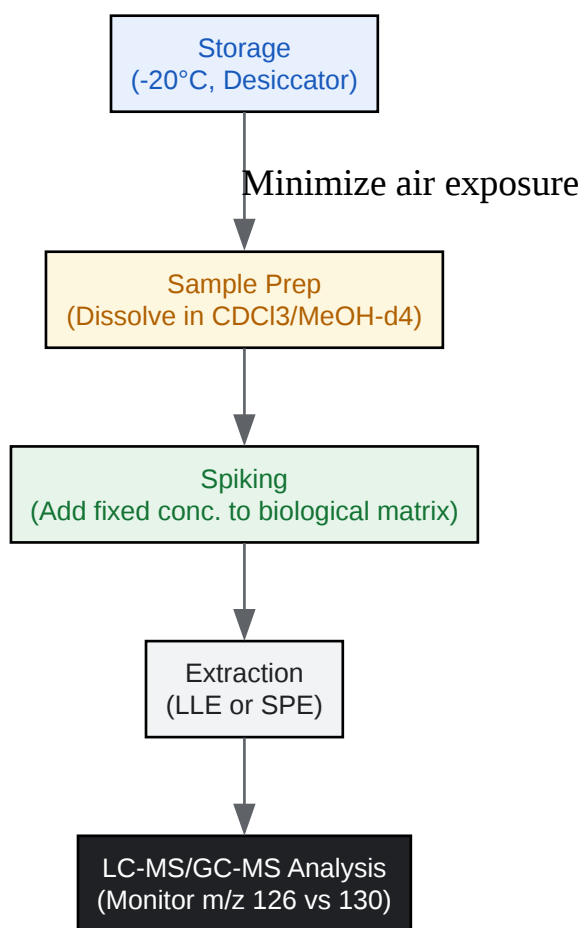
In DMPK studies, this compound is used to assess the role of the cyclohexanone ring in metabolic clearance.

- Concept: If C-H bond cleavage at the  
-position is the rate-determining step (RDS) in metabolism (e.g., by CYP450), replacing H with D will significantly reduce the reaction rate ( , typically 2–7).
- Interpretation: A high Primary Kinetic Isotope Effect (KIE) indicates that metabolic stability can be improved by fluorination or permanent deuteration at these sites.

### 6.2 Internal Standard Workflow

Using the d4-analog as an internal standard ensures precision in quantitative analysis because it co-elutes (or nearly co-elutes) with the analyte but is mass-resolved.

## Figure 2: Analytical Workflow for d4-Standard Usage



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Caption: Operational workflow for utilizing the d4-analog as a quantitative internal standard.

## Part 7: References

- Sigma-Aldrich. Safety Data Sheet: 4,4-Dimethylcyclohexanone. [4][5][Link](#)
- BOC Sciences. **4,4-Dimethyl-cyclohexanone-2,2,6,6-d4** Product Profile. [Link](#)
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- Atzrodt, J., et al. (2007). The Renaissance of H/D Exchange. Angewandte Chemie International Edition. [Link](#)

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## Sources

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